

## CRITICAL WARNING: CHEMICAL IDENTITY DISAMBIGUATION

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### Compound of Interest

Compound Name: 4-BEC Hydrochloride

CAS No.: 135333-26-5

Cat. No.: B593309

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Before proceeding, you must verify the exact chemical identity of your substance. The abbreviation "4-BEC" is frequently confused with "BEC," leading to dangerous mishandling.[1]

Feature	Target Compound: 4-BEC Hydrochloride	Common Confusion: BEC Hydrochloride
Full Name	4-Bromoethcathinone Hydrochloride	S-(2-boronoethyl)-L-cysteine Hydrochloride
CAS Number	135333-26-5	222638-67-7
Primary Use	Psychoactive Research / Forensic Standard (Synthetic Cathinone)	Arginase II Inhibitor (Enzyme Kinetics)
Regulatory Status	Controlled Substance (Schedule I/II in many jurisdictions)	General Research Chemical
Disposal Risk	High (Legal/DEA compliance + Toxicity)	Standard Chemical Waste

If you possess the Arginase Inhibitor (BEC HCl), dispose of it as standard solid organic waste (halogen-free/sulfur-containing) according to your institution's EHS protocols.[1] The following guide is strictly for 4-BEC (4-Bromoethcathinone), a controlled synthetic stimulant.[1]

## 4-BEC Hydrochloride Disposal Procedures

### Executive Summary & Hazard Profiling

**4-BEC Hydrochloride** is a para-halogenated cathinone derivative.[1] It acts as a potent monoamine transporter inhibitor. Disposal requires adherence to dual-compliance protocols: Chemical Safety (toxic/irritant) and Regulatory Security (controlled substance diversion prevention).[1]

### Physicochemical Hazard Data

Property	Data	Operational Implication
Molecular Formula	$C_{11}H_{14}BrNO$ [1][2] · HCl	Halogenated organic waste stream.
Physical State	White crystalline solid	High dust potential; respiratory protection required.
Solubility	Water, Ethanol, DMSO	Spills can be cleaned with standard polar solvents.
Toxicity	Neurotoxic; Psychostimulant	Zero-exposure mandate. Avoid inhalation/skin contact.[1]
Stability	Stable; Hygroscopic	Store desiccated until disposal.

### Regulatory Compliance (DEA/EUDA)

Because 4-BEC is a structural analog of Methcathinone and 4-MMC, it is treated as a Schedule I substance in the US (under the Federal Analogue Act if for human consumption, or specific scheduling) and is a controlled drug in the EU, UK, and parts of Asia.[1]

- Requirement 1: Chain of Custody. You must document the exact mass to be disposed of in your Controlled Substance usage log.

- Requirement 2: Non-Retrievability. The disposal method must render the substance "non-retrievable" and "unusable." Simple trash disposal is a federal crime.
- Requirement 3: Witnessing. Disposal often requires two authorized witnesses (e.g., EHS Officer + Lab Manager).

## Personal Protective Equipment (PPE)

Treat 4-BEC as a high-potency active pharmaceutical ingredient (HPAPI).[1]

- Respiratory: N95 minimum; P100/HEPA respirator recommended if handling open powder outside a fume hood.
- Dermal: Double nitrile gloves (0.11 mm min thickness).
- Ocular: Chemical splash goggles.
- Engineering: All transfers must occur inside a Class II Biological Safety Cabinet (BSC) or Chemical Fume Hood.

## Disposal Workflows

### Scenario A: Licensed Research Facility (Reverse Distribution)

Best for: Labs with DEA registrations or expired standards.

- Inventory: Weigh the remaining container. Record the mass in the "Disposed/Used" column of your logbook.
- Sealing: Place the original container into a tamper-evident bag.
- Transfer: Contact a licensed Reverse Distributor. Do not ship without their specific DEA Form 222 or equivalent authorization.
- Documentation: Keep the destruction certificate provided by the distributor for 2-5 years (depending on local laws).

## Scenario B: On-Site Chemical Destruction (Small Scale R&D)

Best for: Non-regulated synthesis waste or if Reverse Distribution is unavailable.[1] Verify local laws first. This method achieves "non-retrievability" via chemical oxidation.[1]

Reagents Required:

- Potassium Permanganate (KMnO<sub>4</sub>) solution (0.2 M)
- Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>) (10%)
- Activated Carbon[1][3][4]

Protocol:

- Dissolution: Dissolve 4-BEC HCl in water (approx. 10 mg/mL).
- Oxidation: Slowly add KMnO<sub>4</sub> solution until a purple color persists. The benzylic position and amine will be oxidized, breaking the cathinone scaffold.
- Adsorption: Add activated carbon (1 g per 100 mg substance) to the solution. Stir for 30 minutes.
- Solidification: Mix the slurry with a polymer solidifier (e.g., vermiculite or polyacrylate).
- Disposal: Label as "Deactivated Halogenated Organic Waste" and route to high-temperature incineration.

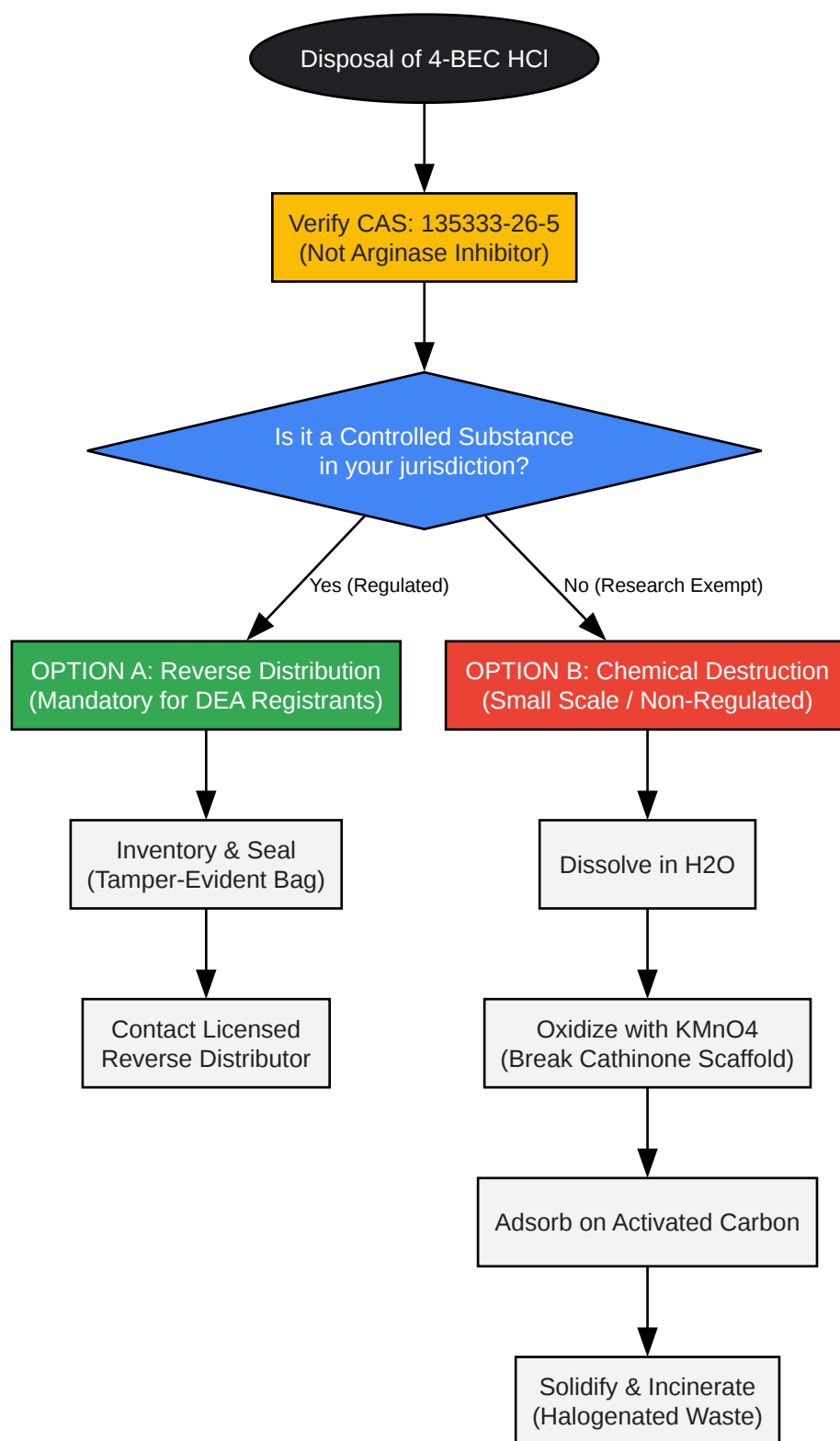
## Emergency Spill Response

Immediate Action: Evacuate the immediate area if dust is airborne.

- Don PPE: P100 respirator, double gloves, goggles.
- Contain: Cover spill with a damp paper towel to prevent dust generation.
- Neutralize/Clean:

- Wipe with 10% Bleach (Sodium Hypochlorite) to degrade the organic amine.
- Follow with 70% Ethanol to remove residues.
- Final wipe with water.[\[5\]](#)
- Waste: Place all cleanup materials into a sealed hazardous waste bag. Label "Contaminated with 4-BEC (Toxic)".[\[1\]](#)

## Visual Decision Workflow



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Caption: Decision tree for selecting the compliant disposal pathway based on regulatory status.

## References

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- PubChem. (2024). Compound Summary: 1-(4-Bromophenyl)-2-(ethylamino)propan-1-one hydrochloride.[1][2] [Link](#)

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